

# Application Notes and Protocols for Studying PIKfyve-Dependent Cancer Cells with UNI418

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## Compound of Interest

Compound Name: UNI418

Cat. No.: B15602766

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## Introduction

**UNI418** is a potent, dual inhibitor of the lipid kinases PIKfyve and Phosphatidylinositol-4-Phosphate 5-Kinase Type 1 Gamma (PIP5K1C).[1][2] This dual inhibitory action makes **UNI418** a valuable tool for investigating the roles of these kinases in various cellular processes, particularly in the context of cancer biology. PIKfyve is a crucial enzyme in the regulation of endosomal trafficking and autophagy, processes that are often dysregulated in cancer.[3][4] Notably, a subset of cancers, termed "PIKfyve-dependent," exhibit a particular vulnerability to the inhibition of this kinase.[5] This dependency is often linked to a deficiency in PIP5K1C, making the dual-inhibitory nature of **UNI418** especially relevant for studying and potentially targeting these malignancies.[5]

These application notes provide a comprehensive guide for utilizing **UNI418** to study PIKfyve-dependent cancer cells. Included are key quantitative data, detailed experimental protocols for essential assays, and visualizations of the relevant signaling pathways and experimental workflows.

## Data Presentation

### Kinase Inhibition Profile of UNI418

The inhibitory activity of **UNI418** against its primary targets, PIKfyve and PIP5K1C, has been characterized through in vitro kinase assays. The half-maximal inhibitory concentrations (IC<sub>50</sub>)

and dissociation constants (Kd) are summarized below.

Target	IC50 (nM)	Kd (nM)	Percent Inhibition (at 1 µM)
PIKfyve	-	0.78	100%
PIP5K1C	60.1	61	93%
PIP5K1B	60.7	-	93%
PIP5K1A	255	-	67%

Data compiled from in vitro kinase profiling analysis.[\[1\]](#)[\[2\]](#)

## Cytotoxicity of UNI418

The cytotoxic effects of **UNI418** have been evaluated in various cell lines. The half-maximal cytotoxic concentration (CC50) in Vero cells is presented as a reference. Researchers should determine the CC50 for their specific cancer cell line of interest.

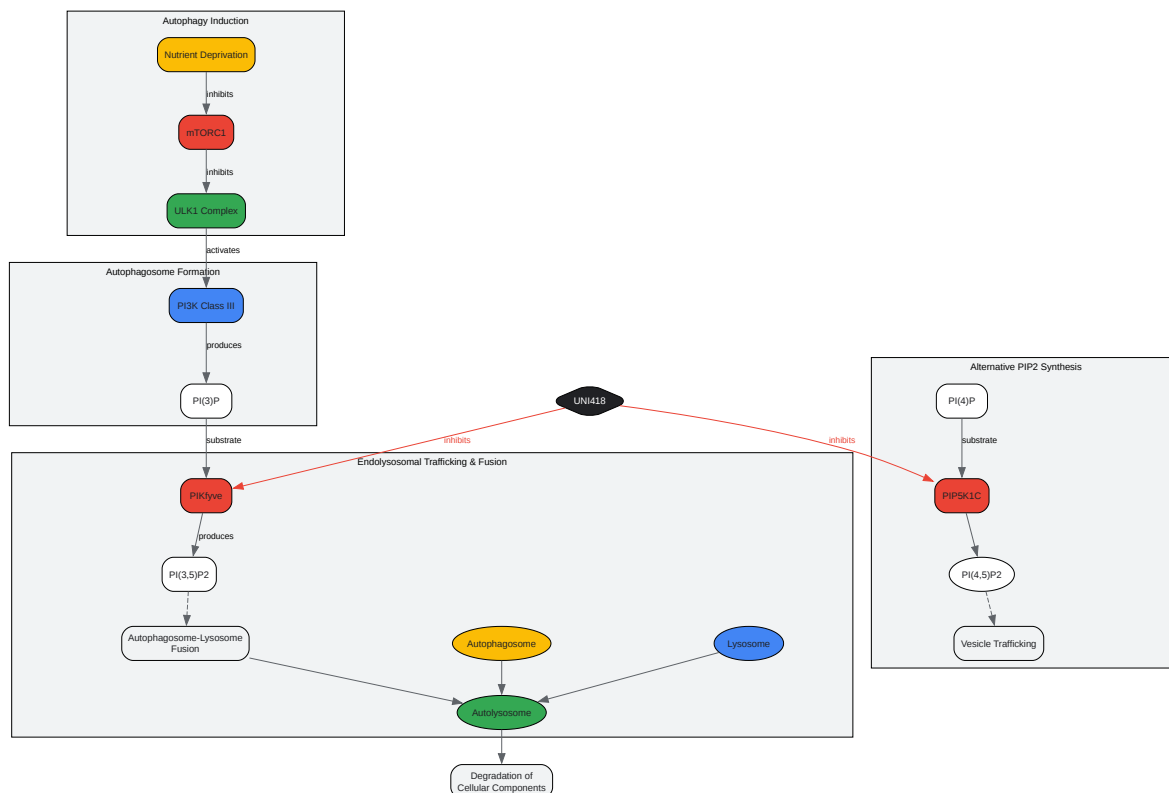
Cell Line	CC50 (µM)
Vero	62.3

Data from MTT-based cell viability testing.[\[2\]](#)

## Signaling Pathways and Experimental Workflows

### PIKfyve/PIP5K1C Signaling in Autophagy

The following diagram illustrates the central role of PIKfyve and PIP5K1C in the autophagy pathway. **UNI418**'s dual inhibition disrupts the production of key phosphoinositides, leading to impaired autophagosome-lysosome fusion.

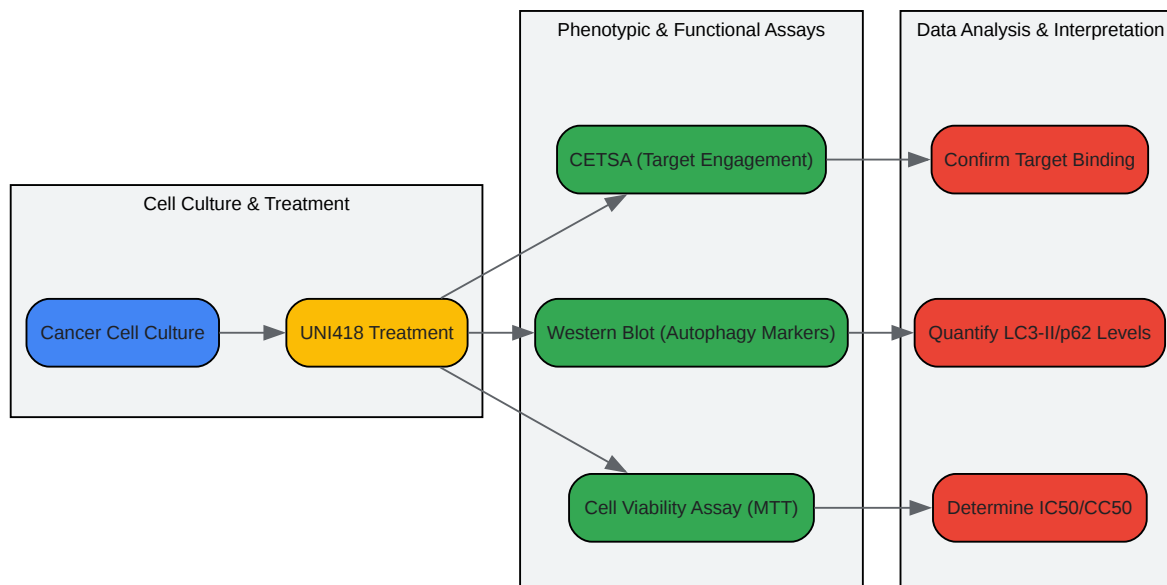


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Caption: PIKfyve/PIPSK1C signaling in autophagy and its inhibition by **UNI418**.

## Experimental Workflow for Assessing **UNI418** Effects

This workflow outlines the key steps to characterize the impact of **UNI418** on PIKfyve-dependent cancer cells.



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## References

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